

"Azepane-2,4-dione IUPAC name and synonyms"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azepane-2,4-dione

Cat. No.: B2853635

[Get Quote](#)

An In-depth Technical Guide to **Azepane-2,4-dione**

This technical guide provides a comprehensive overview of **Azepane-2,4-dione**, a heterocyclic organic compound. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. This document details the compound's nomenclature, physicochemical properties, experimental protocols for its synthesis, and a discussion of the biological significance of the broader azepane chemical class.

Nomenclature and Identifiers

The systematic naming and identification of a chemical compound are crucial for unambiguous scientific communication.

IUPAC Name: The standardized IUPAC name for this compound is **azepane-2,4-dione**[\[1\]](#).

Synonyms and Other Identifiers: The compound is also known by several other names and registered under various chemical identifiers.

- 1H-Azepine-2,4(3H,5H)-dione, dihydro-[\[1\]](#)
- 1H-Tetrahydro-azepine-2,4-dione[\[2\]](#)
- CAS Number: 29520-88-5[\[1\]](#)
- PubChem CID: 20204020[\[1\]](#)
- EC Number: 983-162-3[\[1\]](#)

- Nikkaji Number: J2.341.577A[1]

Physicochemical Properties

A summary of the key computed and experimental physicochemical properties of **Azepane-2,4-dione** is presented in the table below. These properties are essential for understanding the compound's behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C6H9NO2	PubChem[1]
Molecular Weight	127.14 g/mol	PubChem[1]
Monoisotopic Mass	127.063328530 Da	PubChem[1]
XLogP3	-0.5	PubChem[1]
InChI	InChI=1S/C6H9NO2/c8-5-2-1-3-7-6(9)4-5/h1-4H2,(H,7,9)	PubChem[1]
InChIKey	IRSLHFZTRANCOL-UHFFFAOYSA-N	PubChem[1]
SMILES	<chem>C1CC(=O)CC(=O)NC1</chem>	PubChem[1]

Experimental Protocols

This section details the experimental procedures for the synthesis and characterization of **Azepane-2,4-dione**.

Synthesis of Azepane-2,4-dione

A reported synthesis method for **Azepane-2,4-dione** involves the hydrolysis of an enol ether precursor[3].

Starting Material: 4-Ethoxy-6,7-dihydro-1H-azepin-2(5H)-one

Procedure:

- Dissolve 4-Ethoxy-6,7-dihydro-1H-azepin-2(5H)-one (2.5 g, 16 mmol) in acetone (70 mL).

- Add a 10% aqueous solution of hydrochloric acid (17 mL) to the reaction mixture.
- Stir the mixture at 25°C for 12 hours.
- Following the completion of the reaction, remove the acetone under vacuum.
- Extract the resulting aqueous mixture with dichloromethane (10 x 15 mL).
- Combine the organic phases and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate it in a vacuum to obtain the crude product as a yellow solid.
- Purify the crude product using fast column chromatography on silica gel with a mobile phase of 10% methanol in ethyl acetate. This yields **Azepane-2,4-dione** (2.03 g, 100% yield) as a white solid[3].

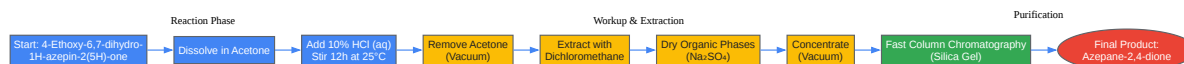
Characterization Data

The following analytical data has been reported for the characterization of **Azepane-2,4-dione**[3]:

- ^1H NMR (400 MHz, CDCl_3): δ 7.55 (s, NH), 3.47 (s, 2H), 3.40 (m, 2H), 2.59 (t, $J = 6.8$ Hz, 2H), 1.96 (m, 2H).
- ^{13}C NMR (100 MHz, CDCl_3): δ 202.5, 169.5, 51.9, 43.2, 40.8, 27.6.
- IR (KBr) ν_{max} : 3213, 3105, 2942, 1702, 1671, 1482, 1412, 1348 cm^{-1} .
- HRMS (ESI) m/z : Calculated for $\text{C}_6\text{H}_9\text{NO}_2\text{Na}$: 150.0525; Found: 150.0507.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the synthesis and purification of **Azepane-2,4-dione**.



[Click to download full resolution via product page](#)

Caption: Synthesis and purification workflow for **Azepane-2,4-dione**.

Biological Activity and Potential Applications

While specific biological activity data for **Azepane-2,4-dione** is not extensively documented in the reviewed literature, the azepane scaffold is a significant structural motif in medicinal chemistry[4][5]. Derivatives of azepane have been investigated for a range of therapeutic applications.

The seven-membered azepane ring is present in several pharmaceutical drugs[6]. Research into functionalized azepane derivatives has revealed compounds with notable biological activities, including:

- **Antimicrobial and Antifungal Activity:** Certain azepine and azepane derivatives have demonstrated potent activity against various strains of bacteria and fungi[7][8]. Some synthesized compounds have shown efficacy against both Gram-positive and Gram-negative bacteria[9][10]. The continuous need for new antimicrobial agents to combat drug-resistant pathogens makes the azepane core a structure of interest for further development[11].
- **Antiviral Activity:** A-ring azepano-triterpenoids have been evaluated for their antiviral properties against DNA viruses such as HSV-1 and HCMV, with some derivatives showing high potency[7].

It is important to note that these activities are reported for various substituted azepane and azepine structures. The specific biological profile of the unsubstituted **Azepane-2,4-dione** would require dedicated screening and investigation. Its dione functionality offers potential sites for further chemical modification to explore its structure-activity relationships.

Conclusion

Azepane-2,4-dione is a well-characterized heterocyclic compound with established methods for its synthesis and purification. While direct biological data for this specific molecule is limited, the prevalence of the azepane core in bioactive molecules suggests that it could serve as a valuable building block in the design and synthesis of novel therapeutic agents. Further research is warranted to explore the biological activity of **Azepane-2,4-dione** and its derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Azepane-2,4-dione | C₆H₉NO₂ | CID 20204020 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. azepane-2,4-dione | 29520-88-5 [amp.chemicalbook.com]
- 3. azepane-2,4-dione | 29520-88-5 [chemicalbook.com]
- 4. Synthesis of Functionalized Azepines via Cu(I)-Catalyzed Tandem Amination/Cyclization Reaction of Fluorinated Allenynes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pure.manchester.ac.uk [pure.manchester.ac.uk]
- 6. Azepane - Wikipedia [en.wikipedia.org]
- 7. Evaluation of A-azepano-triterpenoids and related derivatives as antimicrobial and antiviral agents - PMC [pmc.ncbi.nlm.nih.gov]
- 8. shd.org.rs [shd.org.rs]
- 9. eprints.umsida.ac.id [eprints.umsida.ac.id]
- 10. Preparation and Characterization of Some 1,3-Oxazepane -7,4-Dione Derivatives and Evaluation of their Biological Activity | EUROPEAN JOURNAL OF MODERN MEDICINE AND PRACTICE [inovatus.es]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["Azepane-2,4-dione IUPAC name and synonyms"]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b2853635#azepane-2-4-dione-iupac-name-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com